

Personal protective equipment for handling GTS-21 dihydrochloride

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Compound of Interest

Compound Name: GTS-21 dihydrochloride

Cat. No.: B1672419

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Essential Safety and Handling of GTS-21 Dihydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **GTS-21 dihydrochloride**, including personal protective equipment (PPE), operational plans, and disposal procedures.

GTS-21 dihydrochloride is a selective $\alpha 7$ nicotinic acetylcholine receptor ($\alpha 7$ -nAChR) agonist with anti-inflammatory and cognition-enhancing activities.[1] While some safety data sheets (SDS) classify it as harmful if swallowed, causing skin irritation, serious eye irritation, and potential respiratory irritation[2], another SDS from the same supplier with a different revision date classifies it as a non-hazardous substance[3]. Given this discrepancy, it is prudent to handle **GTS-21 dihydrochloride** with a high degree of caution, adhering to the more stringent safety protocols.

Personal Protective Equipment (PPE)

The appropriate selection and use of PPE is the final and critical barrier to exposure. The following table summarizes the recommended PPE for handling **GTS-21 dihydrochloride**, based on available safety data.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Chemical safety goggles or a face shield.	To prevent eye contact which can cause serious eye irritation.[2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or protective clothing should be worn to prevent skin contact.[2]	To prevent skin irritation.[2] Thicker gloves generally offer better protection.[4]
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator (e.g., N95) is recommended.[2]	To prevent respiratory tract irritation from inhalation of dust or aerosols.[2] Surgical masks offer little to no protection from chemical exposure.[5]

Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of the compound and the safety of laboratory personnel.

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[2]
- Use only outdoors or in a well-ventilated area.[2]
- Solutions of **GTS-21 dihydrochloride** should be protected from light, as exposure can lead to conversion of the active E form to the Z form.[6]

Storage:

- Store in a well-ventilated place and keep the container tightly closed.[2]

- Recommended storage is at 2-8°C.
- For long-term stability, store at -20°C.[7] Stock solutions can be stored at -80°C for up to 6 months.[1]

Spill and Disposal Procedures

In the event of a spill or for the disposal of **GTS-21 dihydrochloride**, the following procedures should be followed.

Spill Cleanup:

- Alert Personnel: Immediately alert others in the vicinity.[8]
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the area.[9]
- Assess the Spill: Determine if you can safely clean up the spill. For large or highly toxic spills, contact your institution's environmental health and safety (EHS) department.[8]
- Don PPE: Wear the appropriate PPE as outlined above.
- Containment: For solid spills, carefully scoop the material into a container, avoiding dust generation.[10] For liquid spills, absorb with an inert material (e.g., diatomite, universal binders).[2]
- Decontamination: Decontaminate the spill area and any equipment used with alcohol or soap and water.[2][10]
- Waste Disposal: Place all contaminated materials, including PPE, into a sealed container for disposal.[10]

Disposal:

- Dispose of **GTS-21 dihydrochloride** and its container in accordance with local, state, and federal regulations.[2] Contact your institution's EHS department for specific guidance on chemical waste disposal.

First Aid Measures

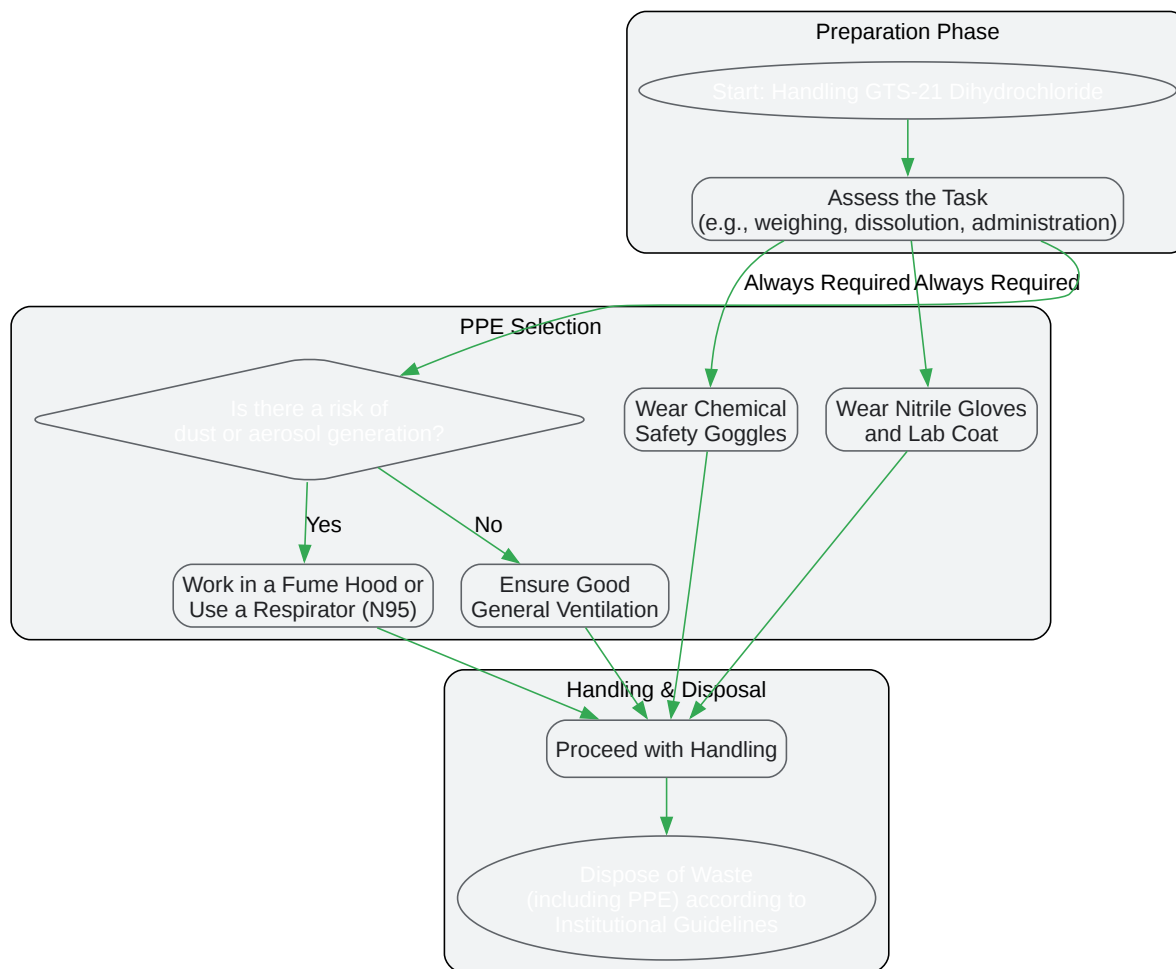
In case of exposure to **GTS-21 dihydrochloride**, the following first aid measures should be taken immediately:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[2]
- In Case of Skin Contact: Wash off with plenty of soap and water. Remove contaminated clothing.[2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting.[2]

In all cases of exposure, seek immediate medical attention.

Visual Guidance

To further clarify the procedural steps for safely handling **GTS-21 dihydrochloride**, the following workflow diagram illustrates the decision-making process for personal protective equipment selection and use.



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Caption: Workflow for PPE Selection when Handling **GTS-21 Dihydrochloride**.

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